

Solubility of 3,4-Dimethylisoxazole-5-carboxylic acid in organic solvents

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Compound of Interest

Compound Name: 3,4-Dimethylisoxazole-5-carboxylic acid

Cat. No.: B3166738

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An In-depth Technical Guide to the Solubility of **3,4-Dimethylisoxazole-5-carboxylic Acid** in Organic Solvents

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **3,4-Dimethylisoxazole-5-carboxylic acid**. While specific quantitative solubility data for this compound is not extensively documented in publicly available literature, this guide synthesizes information from closely related structural isomers, fundamental chemical principles, and established analytical methodologies to offer a robust predictive solubility profile and practical guidance for laboratory professionals. The document is intended for researchers, scientists, and drug development professionals who utilize **3,4-Dimethylisoxazole-5-carboxylic acid** in their work and require a deep understanding of its behavior in various organic solvent systems.

Introduction: The Significance of 3,4-Dimethylisoxazole-5-carboxylic Acid

3,4-Dimethylisoxazole-5-carboxylic acid is a heterocyclic organic compound featuring a substituted isoxazole ring. The isoxazole scaffold is considered a "privileged structure" in medicinal chemistry, frequently appearing in biologically active compounds due to its metabolic stability and ability to participate in various intermolecular interactions.^[1] Isoxazole derivatives

have been investigated for a wide range of therapeutic applications, including as anti-inflammatory, anticancer, and antibacterial agents.[2]

A thorough understanding of the solubility of **3,4-Dimethylisoxazole-5-carboxylic acid** in organic solvents is paramount for its application in drug discovery and chemical synthesis. Solubility dictates the choice of solvents for reaction media, purification processes such as crystallization, and formulation of solutions for biological screening. In the context of drug development, the solubility profile of a compound is a critical determinant of its pharmacokinetic properties, including absorption and bioavailability.

This guide aims to provide a detailed theoretical and practical framework for understanding and determining the solubility of **3,4-Dimethylisoxazole-5-carboxylic acid** in common organic solvents.

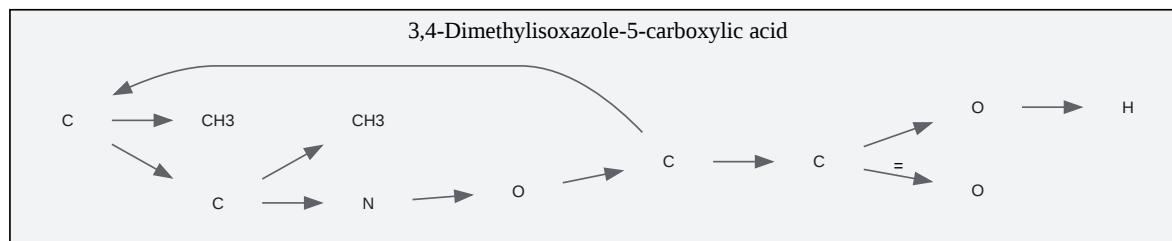
Physicochemical Profile and Its Influence on Solubility

The solubility of a compound is intrinsically linked to its physicochemical properties. The key properties of **3,4-Dimethylisoxazole-5-carboxylic acid** and a closely related isomer, 3,5-Dimethylisoxazole-4-carboxylic acid, are presented in Table 1.

Property	Value	Source
IUPAC Name	3,4-dimethyl-1,2-oxazole-5-carboxylic acid	[3]
CAS Number	91367-90-7	[3]
Molecular Formula	C6H7NO3	[3]
Molecular Weight	141.12 g/mol	[3]
Predicted pKa	~2.53 (for the 3,5-dimethyl isomer)	[4]
Melting Point	141-145 °C (for the 3,5-dimethyl isomer)	[4]
Appearance	White to off-white solid	[5]

The presence of a carboxylic acid group is the most significant determinant of the solubility behavior of **3,4-Dimethylisoxazole-5-carboxylic acid**. With a predicted pKa similar to its isomer (around 2.53), it is a relatively strong organic acid.^[4] This acidic nature implies that its solubility will be highly dependent on the pH of the medium; it will be significantly more soluble in basic solutions where it can form a more polar carboxylate salt.

The molecule presents a balance between the polar carboxylic acid group, which can act as a hydrogen bond donor and acceptor, and the less polar dimethylisoxazole ring. This duality suggests that the compound will be most soluble in polar organic solvents that can effectively solvate both the polar and non-polar regions of the molecule.



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Caption: Molecular structure of **3,4-Dimethylisoxazole-5-carboxylic acid**.

Predicted Solubility Profile in Common Organic Solvents

Based on the physicochemical properties and general principles of solubility, a predicted solubility profile for **3,4-Dimethylisoxazole-5-carboxylic acid** in a range of common organic solvents is presented in Table 2. It is important to note that these are predictions and should be confirmed by experimental determination.

Solvent	Solvent Type	Predicted Solubility	Rationale
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Highly Soluble	Highly polar solvent, excellent hydrogen bond acceptor. A 10mM solution of the isomer is known to be soluble in DMSO.[6]
Methanol	Polar Protic	Soluble	Polar protic solvent, capable of hydrogen bonding with the carboxylic acid group. The isomer is known to be soluble in methanol.[4]
Ethanol	Polar Protic	Soluble	Similar to methanol, but slightly less polar. Good solubility is still expected.
Acetone	Polar Aprotic	Moderately Soluble	Aprotic solvent with a significant dipole moment, capable of dissolving the compound to a moderate extent.
Ethyl Acetate	Moderately Polar Aprotic	Sparingly to Moderately Soluble	Often used as an extraction solvent for similar compounds during synthesis, suggesting at least moderate solubility.
Dichloromethane (DCM)	Non-polar	Sparingly Soluble	Lower polarity makes it less effective at solvating the polar carboxylic acid group.

Toluene	Non-polar	Sparingly Soluble	A non-polar aromatic solvent, may show some interaction with the isoxazole ring but poor solvation of the carboxylic acid.
Hexane	Non-polar	Insoluble	A non-polar aliphatic solvent, unlikely to dissolve a polar carboxylic acid.

Experimental Protocol for Solubility Determination

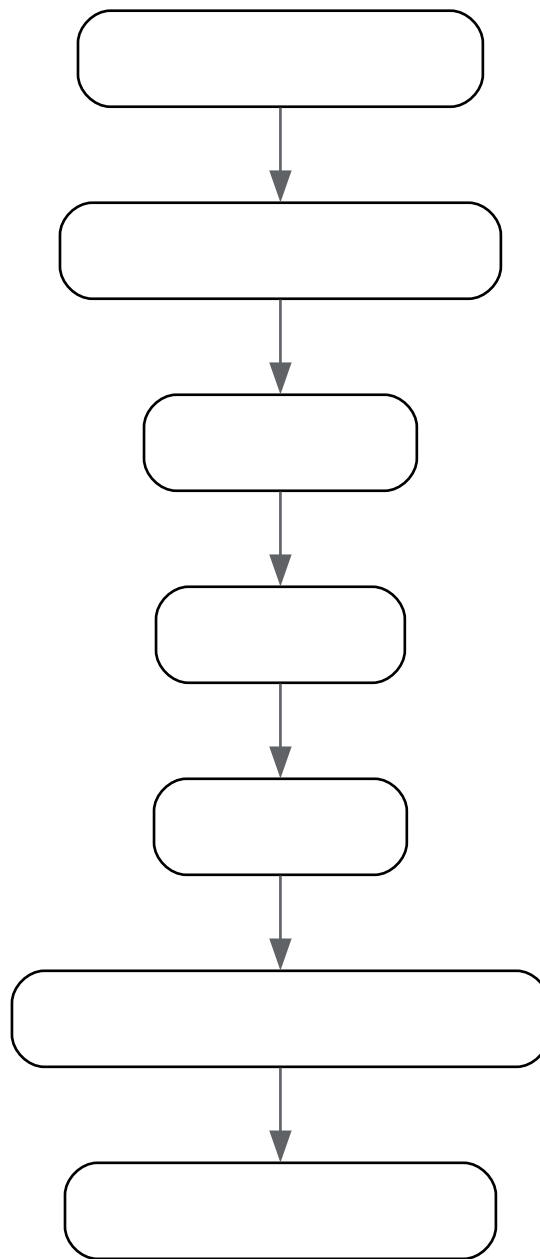
The following protocol outlines a standard method for the quantitative determination of the solubility of **3,4-Dimethylisoxazole-5-carboxylic acid** in organic solvents.

Materials and Equipment

- **3,4-Dimethylisoxazole-5-carboxylic acid** (solid, high purity)
- Selected organic solvents (analytical grade)
- Analytical balance (± 0.1 mg)
- Vials with screw caps
- Thermostatic shaker or incubator
- Centrifuge
- High-Performance Liquid Chromatography (HPLC) system with a UV-Vis detector
- Volumetric flasks and pipettes
- Syringe filters (e.g., $0.22\text{ }\mu\text{m}$ PTFE)

Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of solid **3,4-Dimethylisoxazole-5-carboxylic acid** to a vial containing a known volume of the selected organic solvent.
 - Seal the vials tightly and place them in a thermostatic shaker set to a constant temperature (e.g., 25 °C).
 - Agitate the vials for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Preparation:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to allow the excess solid to settle.
 - Carefully withdraw a sample of the supernatant using a pipette.
 - Filter the supernatant through a syringe filter to remove any undissolved solid particles.
- Quantification by HPLC:
 - Prepare a series of standard solutions of **3,4-Dimethylisoxazole-5-carboxylic acid** of known concentrations in the respective organic solvent.
 - Generate a calibration curve by injecting the standard solutions into the HPLC system and plotting the peak area against concentration.
 - Inject the filtered sample supernatant into the HPLC system under the same conditions.
 - Determine the concentration of the solute in the sample by comparing its peak area to the calibration curve.
- Calculation of Solubility:
 - The solubility is the concentration of the solute in the saturated solution, as determined by HPLC, and is typically expressed in mg/mL or g/L.



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Caption: Workflow for experimental solubility determination.

Factors Influencing Solubility

Several factors can influence the solubility of **3,4-Dimethylisoxazole-5-carboxylic acid**:

- Temperature: For most solid solutes, solubility increases with increasing temperature. This is an important consideration for processes like recrystallization.

- pH: As a carboxylic acid, the solubility of this compound will be significantly lower in acidic conditions and will increase in neutral to basic conditions due to the formation of the more soluble carboxylate anion.
- Solvent Polarity: As discussed, polar solvents are expected to be more effective at dissolving this compound. A systematic study of solubility in a range of solvents with varying polarity can provide valuable insights into its dissolution behavior.
- Purity of the Compound: Impurities can affect the measured solubility. It is crucial to use a highly purified sample for accurate solubility determination.

Conclusion

While direct, quantitative solubility data for **3,4-Dimethylisoxazole-5-carboxylic acid** in organic solvents is sparse in the current literature, a strong predictive understanding can be formulated based on its chemical structure and the properties of its close isomers. It is anticipated to be highly soluble in polar aprotic solvents like DMSO and soluble in polar protic solvents such as methanol and ethanol, with decreasing solubility in less polar solvents. For researchers and drug development professionals, the provided theoretical framework and detailed experimental protocol offer a solid foundation for working with this compound and for generating the precise solubility data required for their specific applications.

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